

Adhesamine diTFA supplier and purchasing information

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Compound of Interest

Compound Name: Adhesamine diTFA

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Adhesamine diTFA: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Adhesamine diTFA**, a synthetic small molecule pivotal for research in cell adhesion, neuroscience, and drug development. It is intended for researchers, scientists, and professionals in these fields, offering comprehensive information on suppliers, purchasing, experimental protocols, and the underlying signaling pathways.

Introduction to Adhesamine

Adhesamine is a diaryldispirotripiperazine derivative that promotes cell adhesion and growth by selectively targeting cell-surface glycosaminoglycans (GAGs), particularly heparan sulfate.^[1] Its di-trifluoroacetic acid (diTFA) salt is the preferred form for research applications due to its enhanced solubility while maintaining biological activity. Adhesamine has been shown to facilitate the attachment and survival of various cell types, including neuronal cells, making it a valuable tool in cell biology and tissue engineering.^[2]

Supplier and Purchasing Information

Adhesamine diTFA is available from several biochemical suppliers. Researchers are advised to request a certificate of analysis (CoA) to ensure product quality and purity.

Supplier	Product Name	CAS Number	Catalog Number	Purity	Notes
MedchemExpress	Adhesamine diTFA	462605-73-8 (Parent)	HY-122672A	>99%	Pricing available on website.
Probechem	Adhesamine	462605-73-8	PC-62425	Not specified	Quote required.
FUJIFILM Wako Chemicals	Adhesamine	462605-73-8	010-23201	Not specified	Quote required.
Calbiochem	GAG Agonist, Adhesamine	462605-73-8	362331	Not specified	Product discontinued. [3]

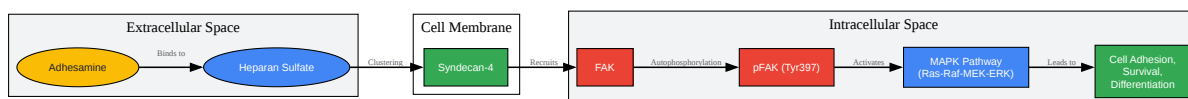
Physicochemical Properties

A summary of the key physicochemical properties of Adhesamine is presented below.

Property	Value
Molecular Formula	C ₂₄ H ₃₂ Cl ₄ N ₈ O ₂ S ₂ (Adhesamine)
Molecular Weight	670.51 g/mol (Adhesamine)
Appearance	White to pale brown crystalline powder or powder
Solubility	Soluble in DMSO (10 mg/mL)
Storage	Store solid at -20°C. Solutions in DMSO can be stored at -20°C for up to one month. [3]

Mechanism of Action: The FAK/MAPK Signaling Pathway

Adhesamine exerts its biological effects by binding to heparan sulfate on the cell surface. This interaction induces the clustering of syndecan-4, a transmembrane heparan sulfate proteoglycan. The clustering of syndecan-4 leads to the recruitment and autophosphorylation of Focal Adhesion Kinase (FAK) at tyrosine residue 397 (Tyr397). Phosphorylated FAK (pFAK) then serves as a scaffold for the assembly of a signaling complex that includes Src and Grb2. This complex activates the Ras-Raf-MEK-ERK cascade, also known as the Mitogen-Activated Protein Kinase (MAPK) pathway. The activation of ERK1/2 (extracellular signal-regulated kinases 1 and 2) ultimately leads to changes in gene expression that promote cell adhesion, survival, and differentiation.[1][2]



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Adhesamine-induced FAK/MAPK signaling pathway.

Experimental Protocols

The following are detailed protocols for key experiments involving Adhesamine, adapted from the literature.

Primary Hippocampal Neuron Culture

This protocol describes the use of Adhesamine to culture primary hippocampal neurons, as detailed by Hoshino et al. (2010).[2]

Materials:

- **Adhesamine diTFA**
- Poly-L-lysine (PLL)
- Glass coverslips

- Neurobasal medium
- B27 supplement
- Glutamax
- Fetal bovine serum (FBS)
- E18 mouse hippocampi

Protocol:

- Prepare coating solutions: Adhesamine (20 µg/mL in PBS) and PLL (100 µg/mL in borate buffer).
- Coat glass coverslips with either Adhesamine or PLL solution overnight at 4°C.
- Wash the coated coverslips three times with sterile PBS.
- Dissect hippocampi from E18 mice and dissociate into single cells.
- Plate the neurons on the coated coverslips in Neurobasal medium supplemented with B27, Glutamax, and 10% FBS.
- After 24 hours, replace the medium with serum-free culture medium.
- Maintain the cultures in a humidified incubator at 37°C and 5% CO₂. Neurons cultured on Adhesamine-coated coverslips have been shown to survive for up to one month without a glial feeder layer.[\[2\]](#)

Western Blot Analysis of FAK and MAPK Activation

This protocol outlines the procedure to detect the phosphorylation of FAK and ERK1/2 in response to Adhesamine treatment.

Materials:

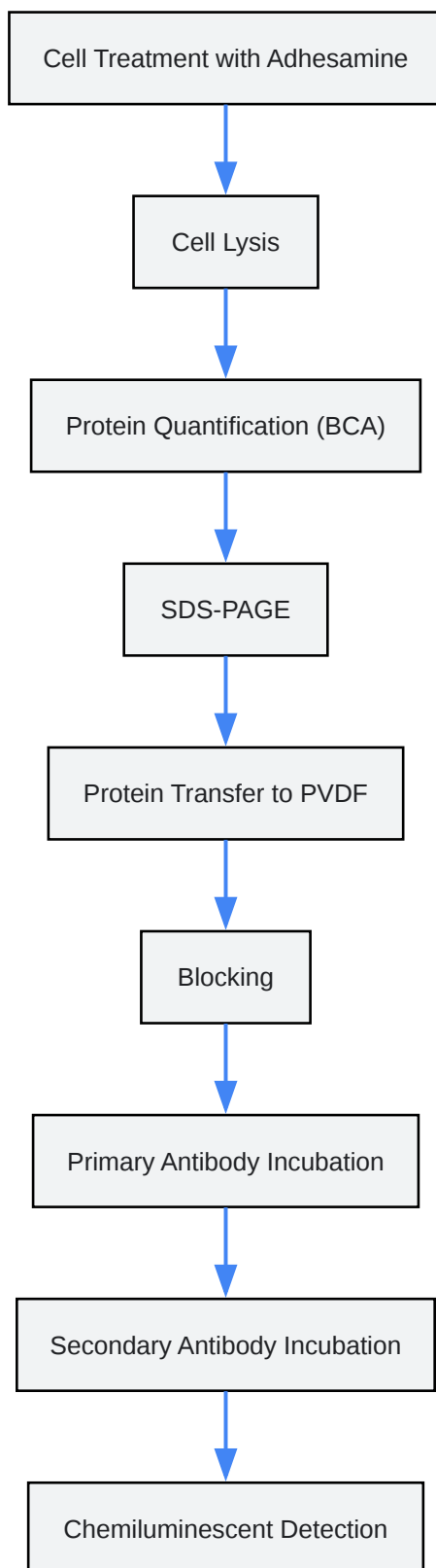
- **Adhesamine diTFA**

- Cell culture of choice (e.g., primary neurons, HepG2 cells)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membranes
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies: anti-pFAK (Tyr397), anti-FAK, anti-pERK1/2, anti-ERK1/2
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Protocol:

- Seed cells and grow to desired confluency.
- Treat cells with Adhesamine at the desired concentration and for various time points.
- Lyse the cells in lysis buffer and collect the lysates.
- Determine the protein concentration of each lysate using a BCA assay.
- Denature protein samples by boiling in Laemmli buffer.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane three times with TBST.
- Incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.

- Wash the membrane three times with TBST.
- Visualize the protein bands using a chemiluminescent substrate and an imaging system.



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Workflow for Western Blot Analysis.

Safety and Handling

As a specific Safety Data Sheet (SDS) for **Adhesamine diTFA** is not readily available, general laboratory safety precautions should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **Adhesamine diTFA**.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Handle in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place, away from light.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Researchers should always consult the supplier's technical data sheet and any available safety information before use.

Conclusion

Adhesamine diTFA is a potent synthetic molecule that offers significant advantages for in vitro cell culture, particularly for neuronal cells. Its well-defined mechanism of action through the FAK/MAPK pathway provides a clear framework for its application in studies of cell adhesion, differentiation, and survival. This guide provides essential information to aid researchers in sourcing and utilizing **Adhesamine diTFA** effectively and safely in their experimental work.

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References

- 1. Adhesamine [CAS:462605-73-8 Probechem Biochemicals [probechem.com]
- 2. Adhesamine, a new synthetic molecule, accelerates differentiation and prolongs survival of primary cultured mouse hippocampal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. merckmillipore.com [merckmillipore.com]
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